

Safety and Handling Precautions for Cyclopentylphenylacetic Acid: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Cyclopentylphenylacetic acid

Cat. No.: B1219947

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal risk assessment or the Safety Data Sheet (SDS) provided by the supplier. Safety information for **Cyclopentylphenylacetic acid** is inconsistent across publicly available sources. All laboratory work should be conducted under the supervision of a qualified professional and in accordance with all applicable safety regulations.

Executive Summary

Cyclopentylphenylacetic acid (CAS No: 3900-93-4) is a carboxylic acid derivative with a molecular structure incorporating both a cyclopentyl and a phenyl group. While it is utilized in chemical synthesis, a comprehensive and consistent toxicological profile is not readily available in the public domain. A critical discrepancy exists in its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification, with some sources indicating it is non-hazardous, while others classify it as a skin, eye, and respiratory irritant. This guide provides a detailed overview of the available safety and handling information, highlights these inconsistencies, and outlines standard precautionary measures and experimental protocols relevant to its safe use in a research and development setting.

Hazard Identification and Classification

A significant challenge in defining the safety profile of **Cyclopentylphenylacetic acid** lies in the conflicting GHS classifications reported by different sources.

Conflicting GHS Classifications:

- Source 1 (Aggregated Data): The European Chemicals Agency (ECHA) C&L Inventory, as reported on PubChem, indicates that **Cyclopentylphenylacetic acid** is classified as follows^[1]:
 - Skin Irritation (Category 2): H315 - Causes skin irritation.
 - Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
 - Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.
- Source 2 (Supplier Safety Data Sheet): At least one major supplier of this chemical states that it is "Not a hazardous substance or mixture according to the Globally Harmonized System (GHS)".

This discrepancy underscores the importance of consulting the specific SDS provided with the purchased material and conducting a thorough internal risk assessment before handling. Given the potential for irritation, it is prudent to handle **Cyclopentylphenylacetic acid** as a hazardous substance until its toxicological properties are more definitively established.

GHS Labeling Elements (Based on Aggregated Data)

The following labeling elements are associated with the more stringent classification and should be considered as a precautionary measure:

Element	Information
Pictogram	!
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H335: May cause respiratory irritation.[1]
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2] P264: Wash skin thoroughly after handling. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/eye protection/face protection.[2] Response: P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] P312: Call a POISON CENTER/doctor if you feel unwell. P332 + P313: If skin irritation occurs: Get medical advice/attention. P337 + P313: If eye irritation persists: Get medical advice/attention. P362 + P364: Take off contaminated clothing and wash it before reuse. Storage: P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up. Disposal: P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Data

As of the date of this guide, specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) for **Cyclopentylphenylacetic acid** is not readily

available in the public domain. The toxicological properties have not been thoroughly investigated.

Structure-Activity Relationship (SAR) Insights

Cyclopentylphenylacetic acid belongs to the family of phenylacetic acid derivatives. Some compounds within this class have been shown to exhibit biological activity and, in some cases, toxicity. For instance, studies on 2-phenylaminophenylacetic acid derivatives (the backbone of some NSAIDs) have indicated that structural modifications can significantly impact cytotoxicity, with factors like lipophilicity playing a role.^{[3][4][5]} While these findings do not provide direct evidence for the toxicity of **Cyclopentylphenylacetic acid**, they suggest that compounds with this general structure have the potential to interact with biological systems and that their toxicological profiles warrant careful consideration.

Physical and Chemical Properties

Property	Value	Source
CAS Number	3900-93-4	^[6]
Molecular Formula	C ₁₃ H ₁₆ O ₂	^[1]
Molecular Weight	204.26 g/mol	^[6]
Appearance	White to off-white solid/powder	^[7]
Melting Point	98-100 °C	^[6]
Solubility	Soluble in methanol (50 mg/mL, clear, colorless). ^[6] Poorly soluble in water. ^[7]	
Storage Class	11 - Combustible Solids	^[6]

Experimental Protocols for Hazard Assessment

While specific experimental reports for **Cyclopentylphenylacetic acid** are not available, the following are standard methodologies for assessing the key hazards identified in the conflicting GHS classifications.

Protocol for In Vivo Skin Irritation/Corrosion Testing (OECD Guideline 404)

This protocol is the standard for determining the potential of a substance to cause skin irritation or corrosion.

- Test System: Healthy young adult albino rabbits.
- Procedure:
 - A small area of the animal's dorsal skin is clipped free of fur.
 - 0.5 g of the test substance (moistened with a small amount of water if solid) is applied to a small area of the skin under a gauze patch.
 - The patch is secured with tape for a 4-hour exposure period.
 - After 4 hours, the patch and any residual test substance are removed.
- Observations:
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - Observations are scored on a scale of 0 (no effect) to 4 (severe effect).
- Classification: The mean scores for erythema and edema are calculated. A substance is classified as a skin irritant if the mean score is ≥ 2.3 and ≤ 4.0 for erythema or edema.

Protocol for In Vivo Eye Irritation/Corrosion Testing (OECD Guideline 405)

This protocol is the standard for determining the potential of a substance to cause eye irritation or damage.

- Test System: Healthy young adult albino rabbits.
- Procedure:

- A single dose of 0.1 mL of the test substance (or 0.1 g if solid) is instilled into the conjunctival sac of one eye of the rabbit.
- The eyelids are held together for about one second.
- The other eye remains untreated and serves as a control.
- Observations:
 - The eyes are examined at 1, 24, 48, and 72 hours after instillation.
 - Observations are made for corneal opacity, iritis, and conjunctival redness and swelling (chemosis).
 - Scores are assigned for each observation point.
- Classification: A substance is classified as an eye irritant based on the severity and persistence of the observed effects.

Handling and Storage Precautions

Given the conflicting safety data, a conservative approach to handling and storage is recommended.

Engineering Controls

- Work in a well-ventilated area.
- Use a chemical fume hood if there is a risk of dust generation or aerosolization.
- Ensure an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear a lab coat or other protective clothing.

- Wear chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: If working with the solid material where dust may be generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) may be necessary.

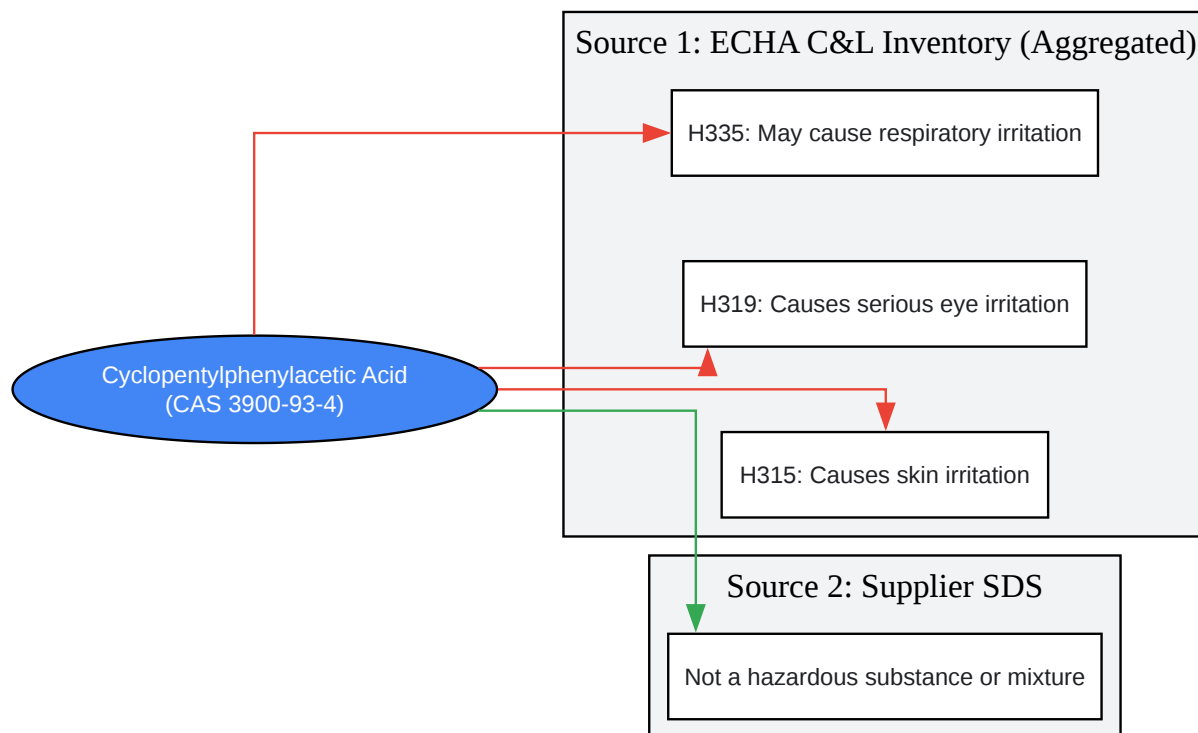
Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage

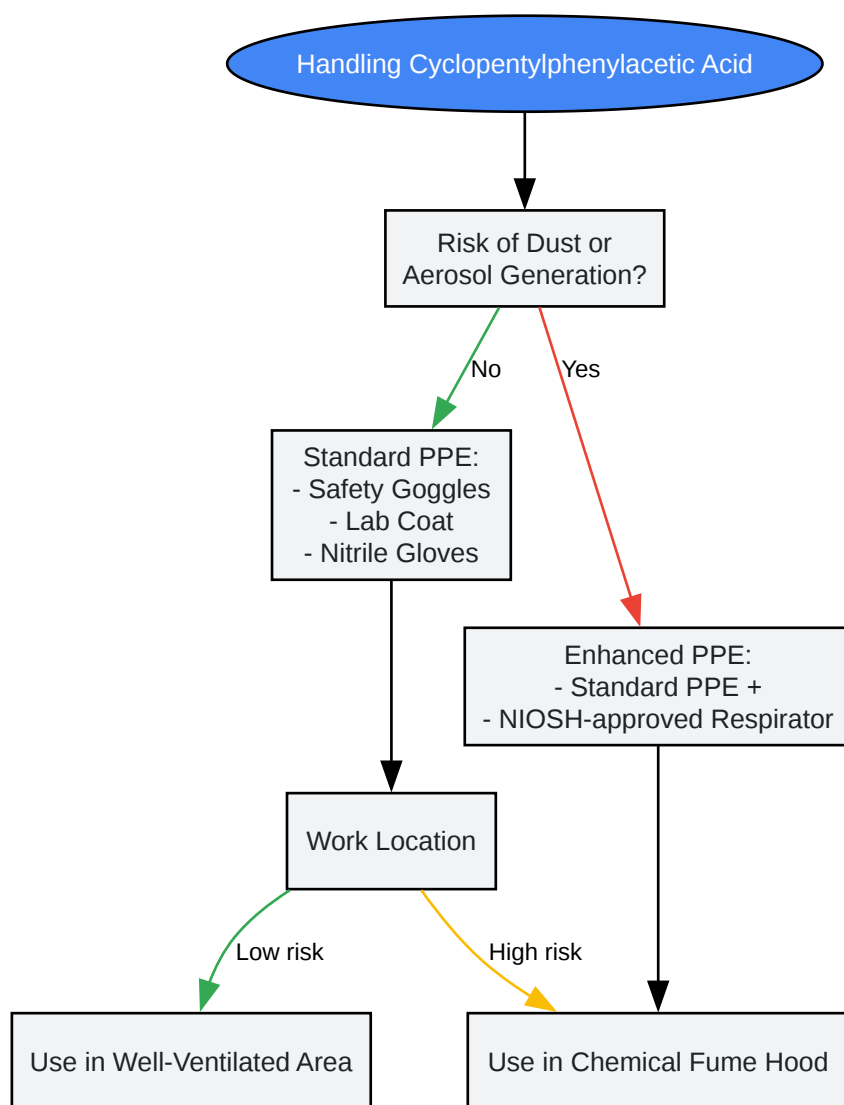
- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area.
- Keep away from sources of ignition.

Visualizations



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Caption: Conflicting GHS classifications for **Cyclopentylphenylacetic acid**.



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Caption: Personal Protective Equipment (PPE) selection workflow.

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- To cite this document: BenchChem. [Safety and Handling Precautions for Cyclopentylphenylacetic Acid: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219947#safety-and-handling-precautions-for-cyclopentylphenylacetic-acid]

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